

Spectroscopic Characterization of 3-(m-Tolyl)-1H-pyrazole-5-carboxamide: A Technical Guide

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Compound of Interest

Compound Name: 3-(m-Tolyl)-1H-pyrazole-5-carboxamide

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Abstract

This technical guide provides a comprehensive overview of the spectroscopic characteristics of **3-(m-Tolyl)-1H-pyrazole-5-carboxamide**. As experimental data for this specific molecule is not readily available in public spectral databases, this document presents a detailed, predicted spectroscopic analysis based on established principles and data from analogous structures. This guide is intended for researchers, scientists, and professionals in drug development, offering a robust framework for the identification, characterization, and quality control of this and structurally related compounds. We will delve into the theoretical underpinnings and practical considerations for acquiring and interpreting Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

Introduction

Pyrazole derivatives are a cornerstone in medicinal chemistry, exhibiting a wide array of biological activities.^{[1][2]} The specific compound, **3-(m-Tolyl)-1H-pyrazole-5-carboxamide**, holds potential as a scaffold in drug discovery due to its structural motifs. Accurate and

comprehensive spectroscopic characterization is paramount for confirming its molecular structure, assessing purity, and understanding its chemical behavior. This guide provides an in-depth analysis of its predicted spectroscopic data.

Molecular Structure and Tautomerism

A critical consideration in the analysis of N-unsubstituted pyrazoles is the phenomenon of annular tautomerism, where the proton on the nitrogen atom can migrate between the two nitrogen atoms of the pyrazole ring.[3][4] This can lead to a mixture of two tautomers in solution, which may result in broadened or duplicated signals in NMR spectra, particularly at lower temperatures.[3] For the purpose of this guide, we will consider the time-averaged spectrum, which is often observed at room temperature.

Caption: Molecular Structure of **3-(m-Tolyl)-1H-pyrazole-5-carboxamide**

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the detailed molecular structure of organic compounds.[1] The predicted ^1H and ^{13}C NMR data for **3-(m-Tolyl)-1H-pyrazole-5-carboxamide** are presented below.

Predicted ^1H NMR Data

The predicted ^1H NMR spectrum is expected to show distinct signals for the aromatic protons of the m-tolyl group, the pyrazole ring proton, the amide protons, and the methyl group protons.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~13.5 - 14.5	br s	1H	Pyrazole N-H
~7.8 - 8.0	br s	1H	Amide -NH ₂
~7.5 - 7.7	br s	1H	Amide -NH ₂
~7.65	s	1H	H-2' (tolyl)
~7.55	d, J $\approx$ 7.6 Hz	1H	H-6' (tolyl)
~7.35	t, J $\approx$ 7.6 Hz	1H	H-5' (tolyl)
~7.20	d, J $\approx$ 7.6 Hz	1H	H-4' (tolyl)
~7.00	s	1H	H-4 (pyrazole)
~2.40	s	3H	-CH ₃

Chemical shifts are referenced to TMS in DMSO-d₆.

Expert Insights: The broad signals for the pyrazole N-H and amide N-H protons are due to proton exchange and quadrupole broadening.^[5] The exact chemical shifts of these exchangeable protons are highly dependent on the solvent and concentration.^[6] The aromatic protons of the m-tolyl group will exhibit a characteristic splitting pattern.

Predicted ¹³C NMR Data

The predicted ¹³C NMR spectrum will show signals for the carbons of the pyrazole ring, the m-tolyl group, and the carboxamide functionality.

Chemical Shift (δ , ppm)	Assignment
~162.0	C=O (carboxamide)
~148.0	C-3 (pyrazole)
~140.0	C-5 (pyrazole)
~138.5	C-3' (tolyl)
~138.0	C-1' (tolyl)
~129.5	C-5' (tolyl)
~129.0	C-6' (tolyl)
~126.0	C-2' (tolyl)
~125.5	C-4' (tolyl)
~105.0	C-4 (pyrazole)
~21.5	-CH ₃

Chemical shifts are referenced to TMS in DMSO-d₆.

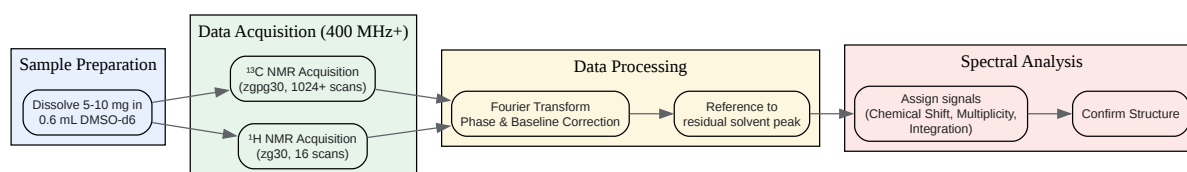
Expert Insights: The chemical shifts of the pyrazole ring carbons are influenced by the electronic effects of the substituents.^[4] The quaternary carbons (C-3, C-5, C-1', C-3') will typically show lower intensity signals compared to the protonated carbons.

Experimental Protocol for NMR Spectroscopy

A standardized protocol for acquiring high-quality NMR spectra is crucial for accurate structural elucidation.

- **Sample Preparation:** Dissolve 5-10 mg of the compound in approximately 0.6 mL of deuterated dimethyl sulfoxide (DMSO-d₆). The use of DMSO-d₆ is recommended to observe the exchangeable N-H protons.
- **Instrumentation:** Utilize a 400 MHz or higher field NMR spectrometer equipped with a broadband probe.

- ^1H NMR Acquisition:
 - Acquire the spectrum at room temperature.
 - Use a standard pulse sequence (e.g., 'zg30' on Bruker instruments).
 - Set the spectral width to cover the range of -2 to 16 ppm.
 - Employ a sufficient number of scans to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
 - Use a proton-decoupled pulse sequence (e.g., 'zgpg30').
 - Set the spectral width to cover the range of 0 to 180 ppm.
 - A larger number of scans will be required compared to the ^1H NMR experiment to obtain adequate signal intensity.
- Data Processing: Process the acquired data using appropriate software (e.g., MestReNova, TopSpin). This includes Fourier transformation, phase correction, baseline correction, and referencing the spectra to the residual solvent peak (DMSO at δ 2.50 for ^1H and δ 39.52 for ^{13}C).



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Caption: General workflow for NMR analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is an effective technique for identifying the functional groups present in a molecule. The predicted IR spectrum of **3-(m-Tolyl)-1H-pyrazole-5-carboxamide** will exhibit characteristic absorption bands.

Frequency (cm ⁻¹)	Intensity	Assignment
3450 - 3300	Medium, Sharp (two bands)	N-H stretch (primary amide)
3300 - 3100	Broad	N-H stretch (pyrazole)
3100 - 3000	Medium	Aromatic C-H stretch
2960 - 2850	Weak	Aliphatic C-H stretch (-CH ₃)
~1670	Strong	C=O stretch (Amide I)
~1600	Medium	N-H bend (Amide II) and C=C stretch (aromatic)
~1580	Medium	C=N stretch (pyrazole ring)

Expert Insights: The carbonyl (C=O) stretch of the amide is typically a strong and sharp absorption, making it a key diagnostic peak.^[7] The N-H stretching region can be complex due to the presence of both the amide and pyrazole N-H groups, and hydrogen bonding can cause significant broadening of these peaks.

Experimental Protocol for IR Spectroscopy

- **Sample Preparation:** For a solid sample, the Attenuated Total Reflectance (ATR) technique is recommended for its simplicity and minimal sample preparation. Place a small amount of the solid sample directly on the ATR crystal.
- **Instrumentation:** Use a Fourier Transform Infrared (FTIR) spectrometer.
- **Data Acquisition:**
 - Collect a background spectrum of the empty ATR crystal.

- Place the sample on the crystal and apply pressure to ensure good contact.
- Collect the sample spectrum over the range of 4000 to 400 cm^{-1} .
- Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.
- Data Processing: The software will automatically ratio the sample spectrum to the background spectrum to generate the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

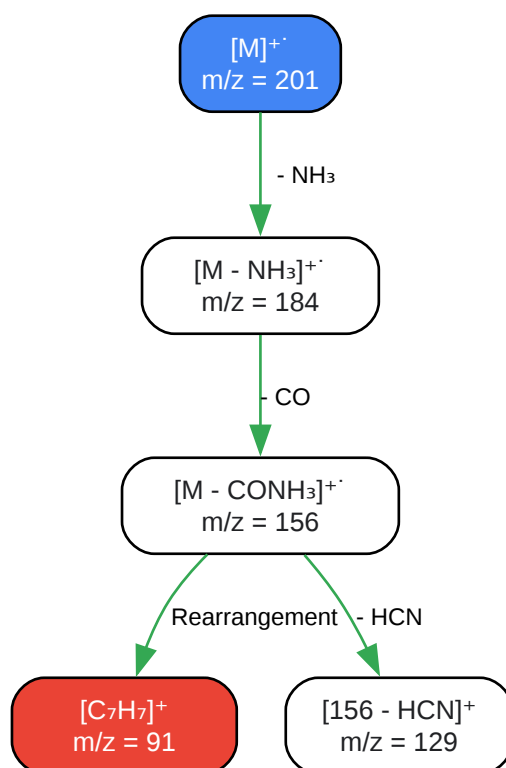
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is invaluable for confirming its identity.

Predicted Mass Spectrum Data (Electron Ionization - EI)

m/z	Relative Intensity	Assignment
201	High	$[\text{M}]^{+\cdot}$ (Molecular Ion)
184	Medium	$[\text{M} - \text{NH}_3]^{+\cdot}$
156	Medium	$[\text{M} - \text{CONH}_3]^{+\cdot}$
129	Low	$[\text{156} - \text{HCN}]^+$
115	Medium	$[\text{Tolyl-C}\equiv\text{CH}]^+$
91	High	$[\text{C}_7\text{H}_7]^+$ (Tropylium ion)

Expert Insights: The molecular ion peak at m/z 201 is expected to be prominent. The fragmentation of pyrazoles often involves the loss of stable neutral molecules like HCN or N_2 . The tolyl group can lead to the formation of the stable tropylium ion at m/z 91, which is often a base peak for toluene-containing compounds.

Fragmentation Pathway



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Caption: Predicted major fragmentation pathway for **3-(m-Tolyl)-1H-pyrazole-5-carboxamide** under EI conditions.

Experimental Protocol for Mass Spectrometry

- Sample Introduction: For a volatile and thermally stable compound, Gas Chromatography-Mass Spectrometry (GC-MS) with an electron ionization (EI) source is a suitable method. Alternatively, direct infusion via a solids probe can be used.
- Instrumentation: A quadrupole or time-of-flight (TOF) mass analyzer is commonly used.
- Data Acquisition (EI mode):
 - Use a standard electron energy of 70 eV.
 - Acquire data over a mass range of m/z 40 to 500.
- Data Analysis: Identify the molecular ion peak to confirm the molecular weight. Analyze the fragmentation pattern and compare it to known fragmentation behaviors of pyrazoles and

aromatic compounds to support the structural assignment.

Conclusion

This technical guide provides a comprehensive predicted spectroscopic profile of **3-(m-Tolyl)-1H-pyrazole-5-carboxamide**. The detailed analysis of the expected ^1H NMR, ^{13}C NMR, IR, and MS data, along with standardized experimental protocols, serves as a valuable resource for researchers in the synthesis, characterization, and application of this and related pyrazole derivatives. While this guide is based on robust theoretical predictions and analysis of analogous structures, experimental verification remains the gold standard for structural confirmation.

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